

In-Depth Technical Guide: [D-Asn5]-Oxytocin

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Compound of Interest

Compound Name: [D-Asn5]-Oxytocin

Cat. No.: B13923107

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CAS Number: 5754-53-0 Molecular Formula: $C_{43}H_{66}N_{12}O_{12}S_2$ Molecular Weight: 1007.19 g/mol Sequence: CYIQ-[D-Asn]-CPLG-NH₂ (Disulfide bridge: Cys1-Cys6)[1]

This technical guide provides a comprehensive overview of **[D-Asn5]-Oxytocin**, an analog of the neurohypophysial hormone oxytocin. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its biochemical properties, pharmacological activities, and the experimental protocols relevant to its study.

Core Chemical and Pharmacological Properties

[D-Asn5]-Oxytocin is a synthetic analog of oxytocin where the L-asparagine residue at position 5 is replaced by its D-enantiomer. This single stereochemical modification significantly alters its biological activity profile.

Table 1: Summary of Chemical Properties

Property	Value	Reference
CAS Number	5754-53-0	[1]
Molecular Formula	$C_{43}H_{66}N_{12}O_{12}S_2$	[1]
Molecular Weight	1007.19 g/mol	[1]
Amino Acid Sequence	CYIQ-[D-Asn]-CPLG-NH ₂	[1]

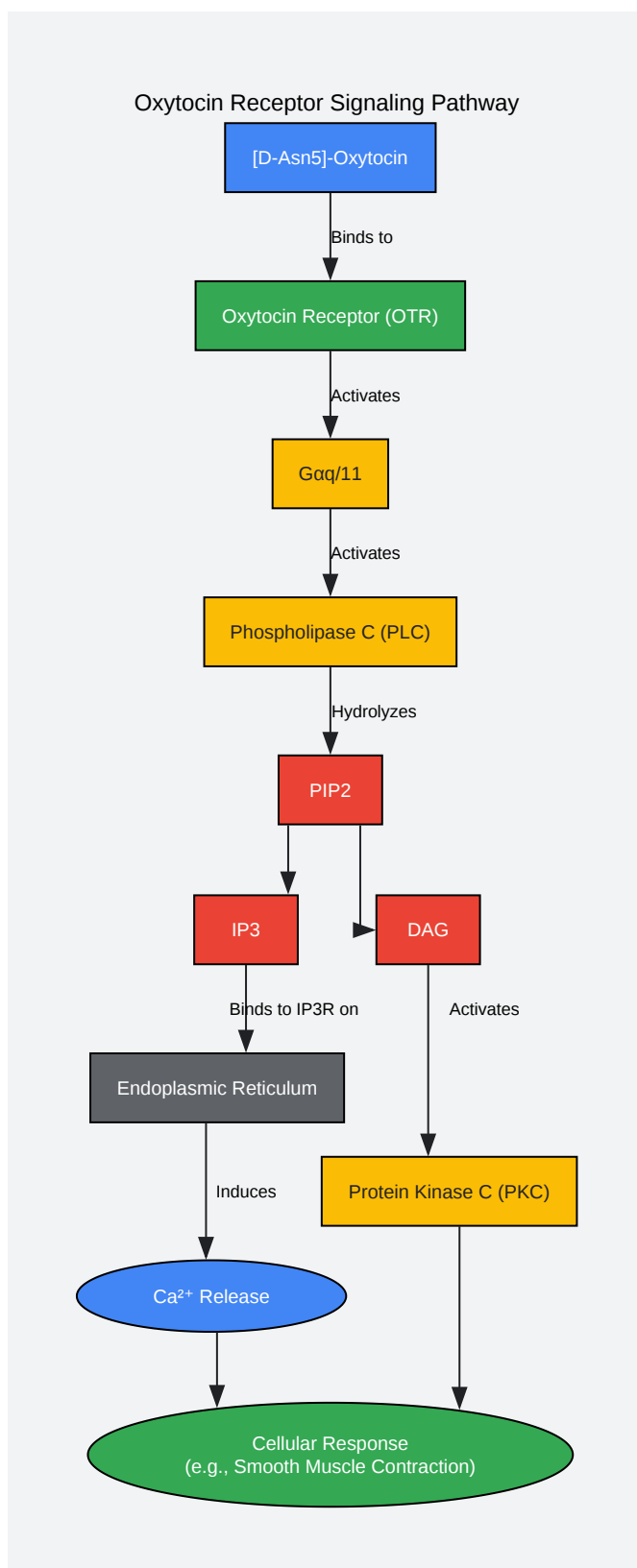
Initial pharmacological characterization has shown that **[D-Asn5]-Oxytocin** possesses very low specific oxytocic and vasodepressor activities.^{[1][2]} However, in cumulative dose-response studies, it has been observed to have a similar intrinsic activity to oxytocin for oxytocic effects, suggesting it may act as a partial agonist or antagonist at the oxytocin receptor.^{[1][2]}

Table 2: Summary of Pharmacological Activities

Activity	Observation	Reference
Oxytocic Activity	Very low specific activity	^{[1][2]}
Vasodepressor Activity	Very low specific activity	^{[1][2]}
Intrinsic Oxytocic Activity	Similar to oxytocin in cumulative dose-response studies	^{[1][2]}

Oxytocin Receptor Signaling Pathway

[D-Asn5]-Oxytocin is expected to interact with the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR). The binding of an agonist to the OTR primarily activates the Gq/11 protein, initiating a cascade of intracellular events.



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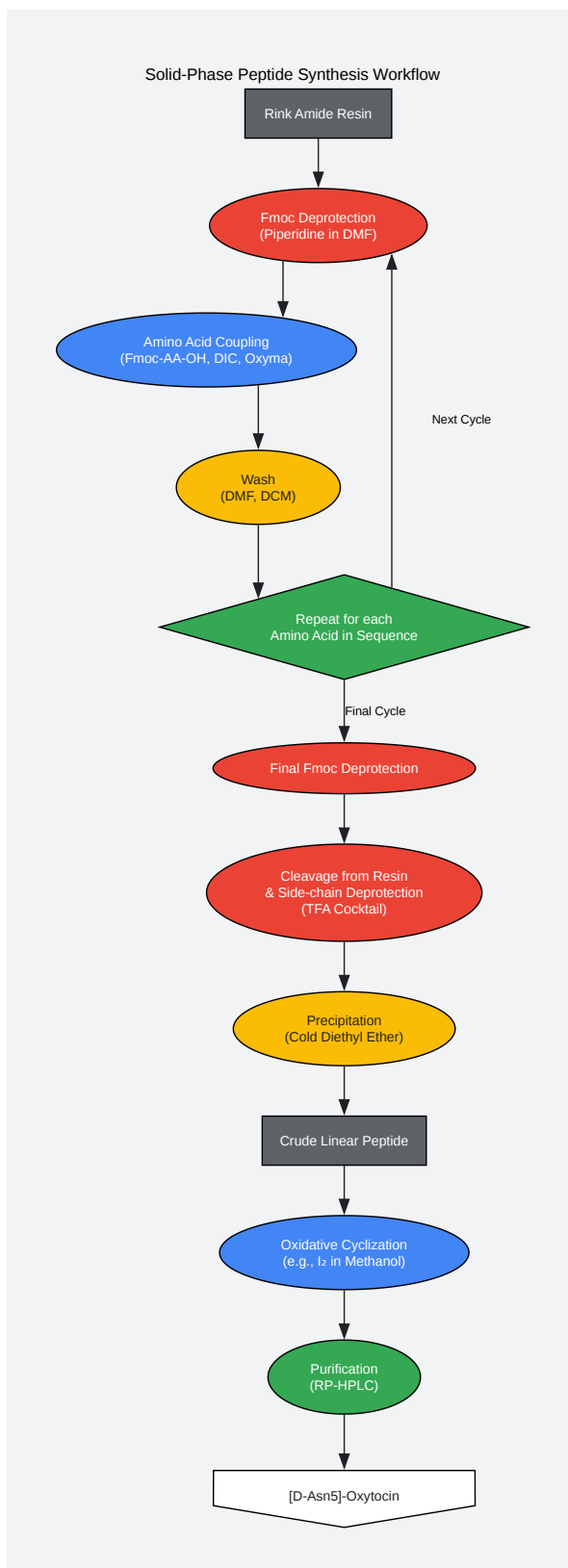
Caption: Oxytocin Receptor Signaling Cascade.

Experimental Protocols

The following sections detail generalized protocols for the synthesis and pharmacological evaluation of oxytocin analogs like **[D-Asn5]-Oxytocin**.

Solid-Phase Peptide Synthesis (SPPS)

A common method for synthesizing oxytocin analogs is the Fmoc solid-phase peptide synthesis.



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References

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- 2. medchemexpress.com [medchemexpress.com]
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